

antimicrobial and antiseptic applications of peroxydisuccinic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Succinic acid peroxide

Cat. No.: B091122

[Get Quote](#)

Application Notes and Protocols: Peroxydisuccinic Acid (PDSA)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the antimicrobial and antiseptic properties of peroxydisuccinic acid (PDSA), a promising biocide. This document includes a summary of its antimicrobial activity, detailed experimental protocols for its evaluation, and diagrams illustrating its mechanism of action and relevant experimental workflows.

Introduction

Peroxydisuccinic acid (PDSA) is a peroxy acid that demonstrates notable antimicrobial properties. Like other peroxy compounds, its mode of action is attributed to the generation of reactive oxygen species (ROS), which are highly effective against a broad spectrum of microorganisms. ROS can induce oxidative damage to critical cellular components, including lipids, proteins, and nucleic acids, leading to microbial death. The combination of PDSA with hydrogen peroxide has been shown to produce a synergistic antimicrobial effect, suggesting its potential for the development of highly efficient disinfectants.

Antimicrobial Spectrum and Efficacy

A comparative study has demonstrated the antimicrobial activity of peroxydisuccinic acid against a range of Gram-positive and Gram-negative bacteria, as well as yeast. While specific

minimum inhibitory concentration (MIC) and minimum bactericidal concentration (MBC) values for PDSA are not extensively documented in publicly available literature, its efficacy, particularly in combination with hydrogen peroxide, has been established. The mixture has been shown to effectively reduce viable cell counts of spore-forming bacteria and organisms that are relatively resistant to hydrogen peroxide alone.

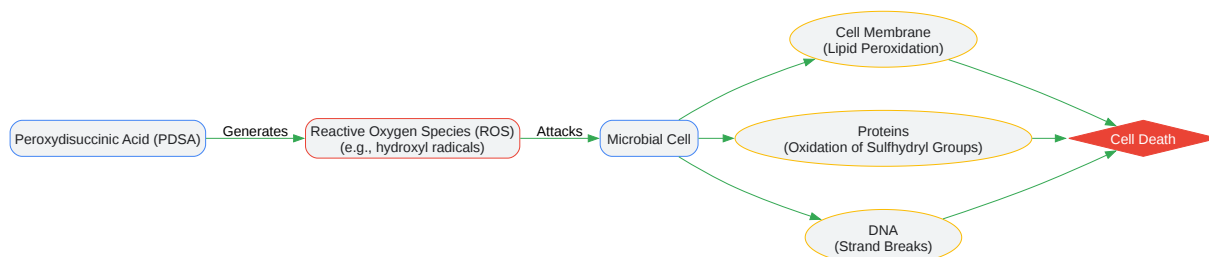
Table 1: Summary of Antimicrobial Activity of Peroxydisuccinic Acid

Test Microorganism	Gram Stain/Type	Observed Antimicrobial Effect of PDSA	Synergistic Effect with H ₂ O ₂
Staphylococcus aureus	Gram-positive	Effective	Significantly Enhanced
Escherichia coli	Gram-negative	Effective	Significantly Enhanced
Pseudomonas aeruginosa	Gram-negative	Effective	Significantly Enhanced
Bacillus cereus (spores)	Gram-positive	Effective	Significantly Enhanced
Bacillus subtilis	Gram-positive	Effective	Not specified
Proteus vulgaris	Gram-negative	Effective	Not specified
Candida albicans	Yeast	Effective	Significantly Enhanced

Data synthesized from a comparative study on the antibacterial activity of peroxydisuccinic acid.^[1]

Postulated Mechanism of Action

The primary antimicrobial mechanism of peroxydisuccinic acid is believed to be mediated by the production of reactive oxygen species (ROS). This process involves the disruption of cellular homeostasis through oxidative stress, leading to the damage of essential biomolecules and ultimately, cell death.



[Click to download full resolution via product page](#)

Caption: Postulated mechanism of antimicrobial action for Peroxydisuccinic Acid (PDSA).

Experimental Protocols

The following are detailed protocols for the evaluation of the antimicrobial properties of peroxydisuccinic acid.

Protocol 1: Agar Well Diffusion Assay for Antimicrobial Screening

This method is used to qualitatively assess the antimicrobial activity of a substance.

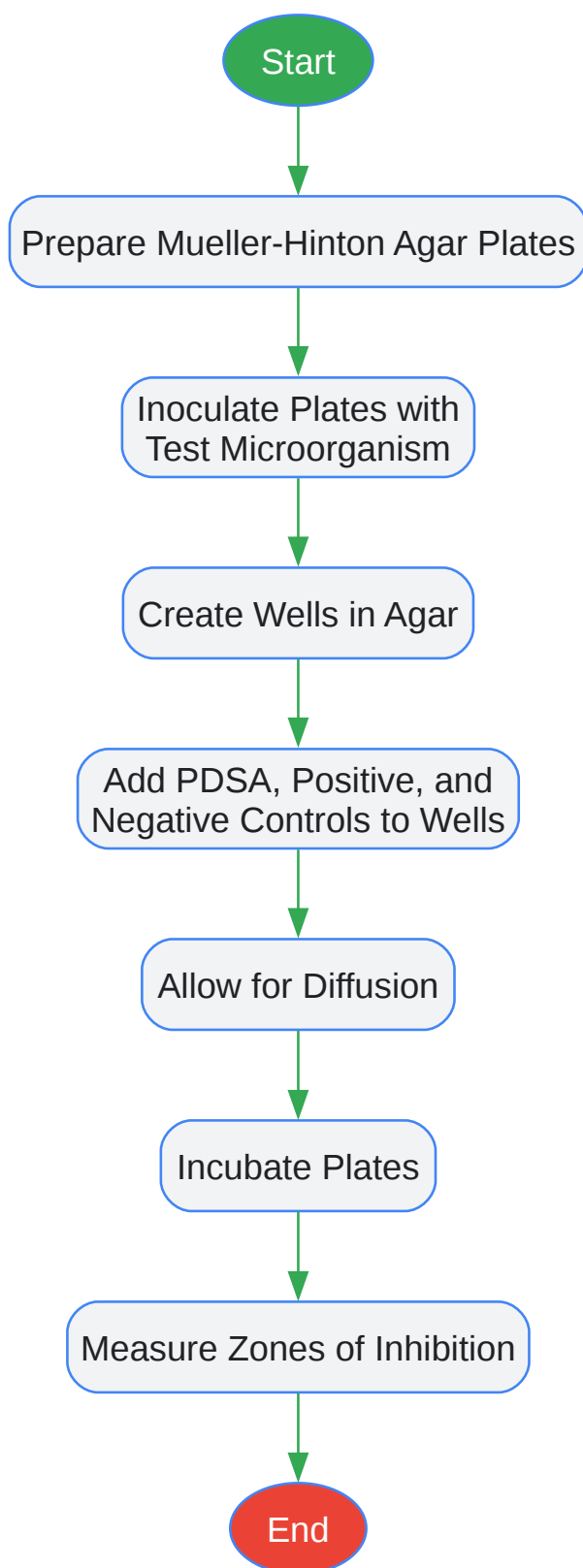
Materials:

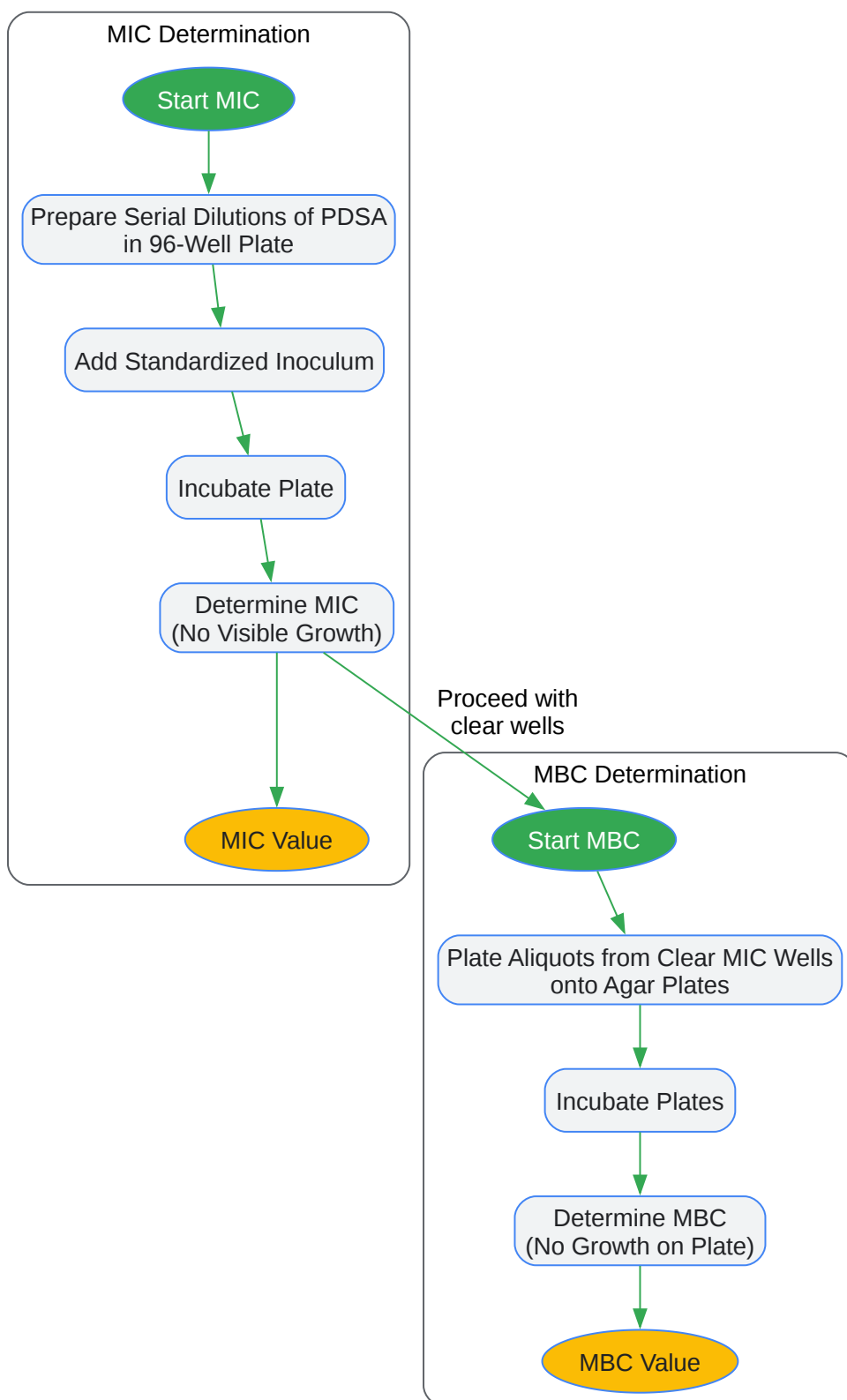
- Peroxydisuccinic acid (PDSA) solution of known concentration
- Sterile Mueller-Hinton Agar (MHA) plates
- Cultures of test microorganisms (e.g., *S. aureus*, *E. coli*) standardized to 0.5 McFarland turbidity

- Sterile cotton swabs
- Sterile cork borer (6-8 mm diameter)
- Micropipette and sterile tips
- Positive control (e.g., a known antibiotic or disinfectant)
- Negative control (e.g., sterile distilled water or the solvent used for PDSA)
- Incubator

Procedure:

- Prepare MHA plates and allow them to solidify and dry.
- Using a sterile cotton swab, evenly inoculate the entire surface of an MHA plate with the standardized microbial suspension to create a lawn.
- Allow the inoculum to dry for 5-10 minutes.
- Using a sterile cork borer, create uniform wells in the agar.
- Carefully pipette a specific volume (e.g., 50-100 μ L) of the PDSA solution into a designated well.
- Pipette the same volume of the positive and negative controls into separate wells on the same plate.
- Allow the plates to stand for 1-2 hours at room temperature to permit diffusion of the substances into the agar.
- Invert the plates and incubate at 37°C for 18-24 hours.
- After incubation, measure the diameter of the zone of inhibition (the clear area around the well where microbial growth is inhibited) in millimeters.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hereditybio.in [hereditybio.in]
- To cite this document: BenchChem. [antimicrobial and antiseptic applications of peroxydisuccinic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091122#antimicrobial-and-antiseptic-applications-of-peroxydisuccinic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com